

# physical properties of 3-Chloroperoxybenzoic acid

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## Compound of Interest

Compound Name: 3-Chloroperoxybenzoic acid

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An In-depth Technical Guide to the Physical Properties of **3-Chloroperoxybenzoic Acid** (m-CPBA)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Chloroperoxybenzoic acid**, commonly abbreviated as m-CPBA, is a peroxycarboxylic acid widely utilized as a potent and versatile oxidizing agent in organic synthesis.<sup>[1][2]</sup> Its efficacy in critical reactions, such as the epoxidation of alkenes (Prilezhaev reaction), the conversion of ketones to esters (Baeyer-Villiger oxidation), and the oxidation of sulfides and amines, makes it an indispensable tool for synthetic chemists.<sup>[1][3][4]</sup> A thorough understanding of its physical properties is paramount for its safe handling, storage, and effective application in research and development. This guide provides a comprehensive overview of the core physical characteristics of m-CPBA, detailed experimental protocols for their determination, and a logical framework for understanding its stability.

## Core Physical and Chemical Properties

The physical properties of m-CPBA have been extensively documented. The compound is a white, crystalline powder with a slight, pungent odor.<sup>[5][6][7]</sup> Commercially, m-CPBA is typically supplied at a concentration of  $\leq 77\%$  to mitigate its potential for explosive decomposition, with the balance consisting mainly of 3-chlorobenzoic acid and water.<sup>[2][8][9]</sup>

## Tabulated Physical Data

The quantitative physical properties of **3-Chloroperoxybenzoic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClO <sub>3</sub>	[5][6][10]
Molecular Weight	172.57 g/mol	[5][6][7][9]
Appearance	White moist/powdery crystals	[3][5][6][7]
Odor	Slight pungent odor	[5][6]
Melting Point	92-94 °C (decomposes)	[2][3][5][6][7]
69-71 °C (literature value for ≤77% assay)	[5][11]	
Boiling Point	~245-306 °C (estimate, decomposes)	[4][5]
pKa	7.57 (in water at 25 °C)	[1][5][6][7]
pH (Saturated Aq. Sol.)	4.5 (at 25 °C)	[5][6][12]
Bulk Density	0.56 g/cm <sup>3</sup>	[5][6]
Vapor Pressure	0.373 Pa (at 25 °C)	[5]
Decomposition Temp.	>88 °C	[5][6]
SADT	55 °C	[6]

Note on Melting Point: The discrepancy in reported melting points is significant. The higher range of 92-94 °C typically corresponds to purified m-CPBA and is accompanied by decomposition.[3][5][6] The lower range of 69-71 °C is frequently cited for the commercially available, less pure solid (≤77%), which contains significant amounts of 3-chlorobenzoic acid and water.[11]

## Solubility Profile

m-CPBA is characterized by its poor solubility in water but shows good solubility in a range of common organic solvents.<sup>[3][5]</sup> This property is crucial for its application in organic reactions, where it is typically dissolved in solvents like dichloromethane or chloroform.

Solvent	Solubility ( g/100 mL)	Source(s)
Water	0.154 (practically insoluble)	<sup>[3][5][6]</sup>
Hexane	1.4	<sup>[6]</sup>
Carbon Tetrachloride	2.1	<sup>[6]</sup>
Benzene	8.0	<sup>[6]</sup>
Chloroform	9.8	<sup>[6]</sup>
Dichloromethane	11.2	<sup>[6]</sup>
Ethyl Acetate	51.0	<sup>[6]</sup>
tert-Butanol	69.0	<sup>[6]</sup>
Diethyl Ether	89.4	<sup>[6]</sup>
Ethanol	113.0	<sup>[6]</sup>

## Stability and Decomposition

The stability of m-CPBA is a critical consideration for safety and handling. The molecule contains a weak peroxide (–O–O–) bond, making it sensitive to heat, shock, and friction.<sup>[3][5][13]</sup> Pure m-CPBA is potentially explosive.<sup>[3]</sup> At room temperature, it is relatively stable, with a reported annual decomposition rate of less than 1%.<sup>[3][5]</sup> However, this rate is accelerated in the liquid state or in solution.<sup>[3]</sup> The self-accelerating decomposition temperature (SADT) is 55 °C, which is the lowest temperature at which exothermic decomposition can occur without external heat.<sup>[6]</sup> Major decomposition products include 3-chlorobenzoic acid and water.<sup>[6]</sup> Due to its hazardous nature, it is recommended to store m-CPBA at refrigerated temperatures (2-8 °C) and away from combustible materials, strong reducing agents, and metals.<sup>[8][11][14]</sup>

## Experimental Protocols

The following sections detail generalized methodologies for determining the key physical properties of m-CPBA. These protocols are based on standard laboratory techniques and should be performed with appropriate safety precautions, including the use of a fume hood, personal protective equipment, and a safety shield, given the hazardous nature of m-CPBA.

[15]

## Determination of Melting Point

This protocol describes the determination of the melting point of m-CPBA using a standard capillary melting point apparatus.

Methodology:

- **Sample Preparation:** Finely powder a small amount of the m-CPBA sample.
- **Capillary Loading:** Load the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating:** Begin heating the block. For an unknown sample, a rapid heating rate (10-20 °C/min) can be used to find an approximate melting range.
- **Observation:** Observe the sample through the magnifying lens. The melting range begins when the first drop of liquid appears and ends when the entire sample has liquefied.
- **Accurate Determination:** Repeat the process with a fresh sample, heating rapidly to about 20 °C below the approximate melting point, then reducing the heating rate to 1-2 °C/min to allow for thermal equilibrium.
- **Recording:** Record the temperature range from the first appearance of liquid to complete liquefaction. Note any signs of decomposition, such as discoloration or gas evolution.

## Determination of Solubility

This protocol outlines a systematic approach to determine the solubility of m-CPBA in various solvents.

#### Methodology:

- **Sample Preparation:** Weigh approximately 25 mg of m-CPBA into a small test tube or vial. [\[16\]](#)
- **Solvent Addition:** Add the chosen solvent (e.g., water, ethanol, dichloromethane) to the test tube in small, measured portions (e.g., 0.25 mL). [\[16\]](#)
- **Mixing:** After each addition, cap the tube and shake vigorously for at least 30 seconds to facilitate dissolution. [\[17\]](#)[\[18\]](#) Observe if the solid dissolves completely.
- **Incremental Addition:** Continue adding solvent incrementally until the solid is completely dissolved or a total volume of 3 mL has been added. [\[17\]](#)
- **Classification:**
  - **Soluble:** If the compound dissolves in  $\leq 3$  mL of the solvent, its solubility can be calculated in g/100 mL.
  - **Slightly Soluble:** If a significant portion, but not all, of the compound dissolves.
  - **Insoluble:** If the compound does not visibly dissolve. [\[16\]](#)
- **Repeat for Each Solvent:** Repeat this procedure for each solvent listed in the solubility profile to obtain a comprehensive understanding.

## Determination of pKa via Potentiometric Titration

This protocol describes the determination of the acid dissociation constant (pKa) using potentiometric titration, a common and accurate method. [\[19\]](#)

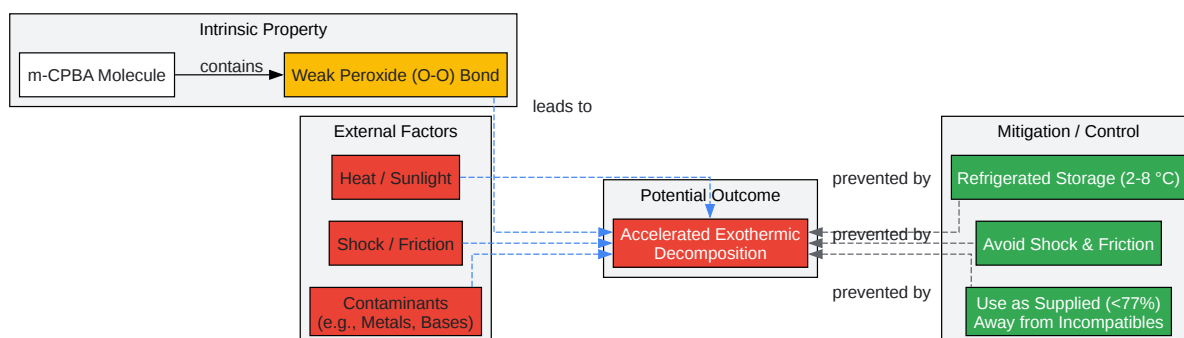
#### Methodology:

- **Solution Preparation:** Accurately weigh a sample of m-CPBA and dissolve it in a suitable solvent mixture in which both the acid and its conjugate base are soluble (e.g., a water-ethanol mixture). The insolubility of m-CPBA in pure water necessitates a co-solvent.

- **Titration Setup:** Place the solution in a beaker with a magnetic stirrer. Calibrate a pH meter and immerse the electrode in the solution.
- **Titrant:** Fill a burette with a standardized solution of a strong base, such as 0.1 M sodium hydroxide (NaOH), ensuring it is carbonate-free.<sup>[19]</sup>
- **Titration Process:** Record the initial pH of the m-CPBA solution. Begin adding the NaOH titrant in small, precise increments (e.g., 0.1-0.2 mL).
- **Data Collection:** After each increment, allow the pH reading to stabilize and record both the volume of titrant added and the corresponding pH. Continue this process well past the equivalence point.
- **Data Analysis:**
  - Plot the measured pH (y-axis) versus the volume of NaOH added (x-axis) to generate a titration curve.
  - Determine the equivalence point, which is the point of maximum slope on the curve (the inflection point).
  - The volume of titrant at the half-equivalence point (half the volume of NaOH needed to reach the equivalence point) corresponds to the point where the concentrations of the acid and its conjugate base are equal.
  - According to the Henderson-Hasselbalch equation, at the half-equivalence point, the pH is equal to the pKa of the acid.<sup>[20]</sup>

## Visualization of m-CPBA Stability Factors

The stability of m-CPBA is not an isolated property but is influenced by several external factors. The following diagram, generated using the DOT language, illustrates the logical relationships between the inherent chemical nature of m-CPBA and the conditions that can lead to its decomposition, necessitating specific safety protocols.



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Caption: Logical workflow illustrating factors that influence the stability of m-CPBA.

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